

Technical Guide: Comparative Analysis of 4-[Methoxy(phenyl)methyl]piperidine[1]

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Compound of Interest

Compound Name: 4-[Methoxy(phenyl)methyl]piperidine

CAS No.: 583054-03-9

Cat. No.: B3145853

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Executive Summary

4-[Methoxy(phenyl)methyl]piperidine (CAS: 1501963-69-4) represents a specific subclass of 4-substituted piperidines characterized by a benzylic ether linkage.[1] Unlike the more common 4-benzylpiperidine (alkyl linker) or 4-benzoylpiperidine (ketone linker), this compound incorporates an ether oxygen at the benzylic position.[1] This structural modification significantly alters the physicochemical profile, specifically increasing metabolic stability relative to its alcohol precursor while maintaining high lipophilicity for Blood-Brain Barrier (BBB) penetration.[1]

Primary Applications:

- **Medicinal Chemistry:** A "privileged scaffold" for Monoamine Transporter (MAT) inhibitors.[1]
- **Fragment-Based Drug Discovery (FBDD):** Used as a linker motif in Complement Factor B inhibitors and protein degraders (PROTACs).[1]

- CNS Research: A chemical probe for investigating the steric and electronic requirements of the dopamine transporter (DAT) binding pocket.[\[1\]](#)

Chemical Profile & Structural Logic[\[1\]](#)

The compound consists of a piperidine ring connected to a phenyl ring via a methoxy-substituted methine bridge.[\[1\]](#)

Feature	Specification
IUPAC Name	4-[Methoxy(phenyl)methyl]piperidine
Molecular Formula	C ₁₃ H ₁₉ NO
Molecular Weight	205.30 g/mol
Predicted pKa	~9.8 (Piperidine Nitrogen)
Predicted LogP	2.4 – 2.8 (Lipophilic, CNS active range)
H-Bond Donors/Acceptors	1 Donor (NH), 2 Acceptors (N, O)

Structural Homology Analysis

To understand its performance, we must compare it to three distinct classes of analogs:

- The "Parent" Scaffold: 4-Benzylpiperidine (Removal of Oxygen).[\[1\]](#)
- The Metabolic Precursor: 4-[Hydroxy(phenyl)methyl]piperidine (Demethylation).[\[1\]](#)
- The Regioisomer: 2-[Methoxy(phenyl)methyl]piperidine (Positional Isomer).[\[1\]](#)

Comparative Performance Analysis

A. vs. 4-Benzylpiperidine (The "Alkyl" Standard)

Context: 4-Benzylpiperidine is a non-selective monoamine releaser.[\[1\]](#)

- Electronic Effect: The introduction of the methoxy group in the title compound creates an electron-withdrawing inductive effect (

) on the benzylic carbon, while also providing a weak H-bond acceptor site.[\[1\]](#)

- **Binding Affinity:** The ether oxygen often reduces non-specific hydrophobic binding compared to the pure alkyl chain of 4-benzylpiperidine, potentially improving selectivity for specific transporter conformations.[\[1\]](#)
- **Metabolism:** 4-Benzylpiperidine is prone to benzylic oxidation.[\[1\]](#) The methoxy group blocks this specific oxidative route, though it opens the pathway for O-demethylation.[\[1\]](#)

B. vs. 4-[Hydroxy(phenyl)methyl]piperidine (The "Polar" Analog)

Context: This alcohol is the direct synthetic precursor.[\[1\]](#)

- **BBB Permeability:** The alcohol moiety (-OH) significantly lowers LogP and increases Polar Surface Area (PSA), reducing passive diffusion across the BBB.[\[1\]](#) The O-methylation restores lipophilicity (LogP ~2.6), making the title compound a superior CNS candidate.[\[1\]](#)
- **Receptor Kinetics:** The methoxy group locks the conformation more rigidly than the free hydroxyl (which engages in promiscuous H-bonding), often resulting in sharper Structure-Activity Relationship (SAR) trends.[\[1\]](#)

C. vs. Desoxypipradrol Derivatives (2-Substituted)

Context: 2-substituted piperidines (e.g., Methylphenidate, Desoxypipradrol) are potent DARIs (Dopamine Reuptake Inhibitors).[\[1\]](#)

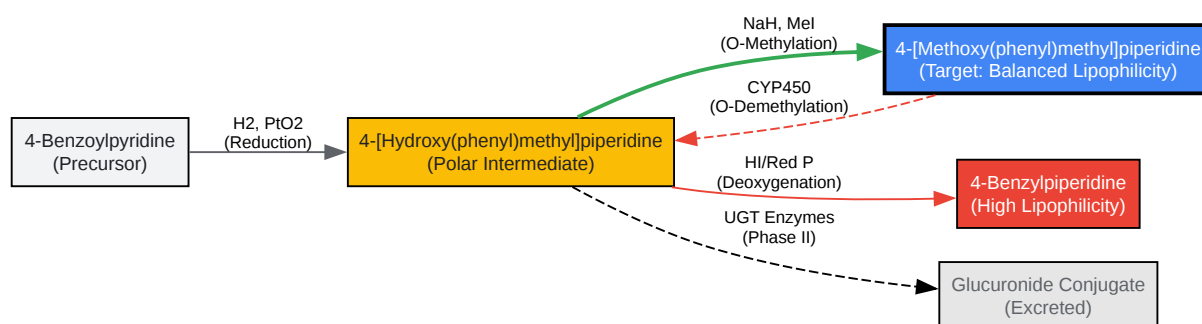
- **Steric Fit:** The 4-substitution pattern of the title compound presents a linear, elongated topology compared to the "kinked" shape of 2-substituted analogs.[\[1\]](#)
- **Activity Profile:** 4-substituted analogs generally show reduced potency at the DAT compared to 2-substituted isomers but often exhibit unique serotonin (SERT) or sigma receptor profiles.[\[1\]](#)

Summary Data Table

Compound	Linker Type	LogP (Est.)	BBB Penetration	Metabolic Liability	Primary Utility
4-[Methoxy(phenyl)methyl]piperidine	Ether	2.6	High	O-Demethylation	Balanced CNS Probe
4-Benzylpiperidine	Alkyl	3.1	High	Benzylic Oxidation	Non-selective Releaser
4-[Hydroxy(phenyl)methyl]piperidine	Alcohol	1.2	Low	Glucuronidation	Hydrophilic Metabolite
2-Diphenylmethylpiperidine	Alkyl (Branched)	4.5	Very High	Aromatic Hydroxylation	Potent Stimulant

Mechanistic Visualization

The following diagram illustrates the synthesis and metabolic logic distinguishing these derivatives.



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Caption: Synthesis and metabolic pathways connecting the 4-substituted piperidine class.
Green arrow indicates the activation step to the title compound.[\[1\]](#)

Experimental Protocols

Protocol A: Synthesis via Reductive Etherification

Rationale: Direct methylation of the alcohol is preferred over reductive amination for stereochemical control.[\[1\]](#)

Reagents: 4-Benzoylpyridine, Platinum Oxide (PtO₂), Sodium Hydride (NaH), Methyl Iodide (MeI).[\[1\]](#)

- Hydrogenation (Precursor Generation):
 - Dissolve 4-benzoylpyridine (10 mmol) in glacial acetic acid (20 mL).
 - Add PtO₂ (5 mol%).[\[1\]](#) Hydrogenate at 50 psi for 12 hours.
 - Checkpoint: Monitor via TLC (MeOH/DCM 1:9). Disappearance of aromatic pyridine peaks in NMR confirms reduction to 4-[hydroxy(phenyl)methyl]piperidine.[\[1\]](#)
- N-Protection (Transient):
 - To prevent N-methylation, protect the piperidine nitrogen with a Boc group (Boc₂O, TEA, DCM) OR perform the methylation on the pyridine stage prior to reduction (though this risks reduction of the ether).[\[1\]](#) Preferred: Use N-Boc protection.[\[1\]](#)
- O-Methylation:
 - Dissolve N-Boc-4-[hydroxy(phenyl)methyl]piperidine in dry THF at 0°C.
 - Add NaH (1.2 eq, 60% dispersion). Stir for 30 min until gas evolution ceases.
 - Add MeI (1.1 eq) dropwise.[\[1\]](#) Warm to RT and stir for 4 hours.
- Deprotection & Isolation:
 - Quench with water, extract with EtOAc.[\[1\]](#)

- Remove Boc group using 4M HCl in Dioxane.[1]
- Yield: Expect 65-75% overall yield of the hydrochloride salt.[1]

Protocol B: Lipophilicity Assessment (Shake-Flask Method)

Rationale: Validating the BBB penetration potential relative to the alcohol analog.[1]

- Preparation: Prepare a 1-octanol/phosphate buffer (pH 7.4) system, pre-saturated with each other for 24 hours.
- Equilibration: Dissolve 1 mg of the target compound in the system (1:1 volume ratio).
- Separation: Shake vigorously for 1 hour at 25°C, then centrifuge to separate phases.
- Quantification: Analyze both phases using HPLC-UV (254 nm).
- Calculation:
.
 - Target Range: $2.0 < \text{LogD} < 3.5$ indicates optimal CNS permeability.[1]

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